

# Essential Safety and Handling Guide for Folic Acid, Methyl- (L-Methylfolate)

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## Compound of Interest

Compound Name: Folic acid, methyl-

Cat. No.: B1673526

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This guide provides critical safety and logistical information for the handling of **Folic acid, methyl-**, also known as L-Methylfolate or 5-Methyltetrahydrofolic acid. Adherence to these procedures is essential for ensuring the safety of all laboratory personnel and the integrity of research activities.

## Personal Protective Equipment (PPE)

The following table summarizes the required personal protective equipment for handling **Folic acid, methyl-**.<sup>[1][2][3][4]</sup>

Protection Type	Specification	Rationale
Eye and Face Protection	Tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US). [1]	Protects against dust, splashes, and mists.[1]
Skin Protection	- Gloves: Compatible, chemical-impermeable gloves (e.g., nitrile, neoprene).[1][2][4] - Clothing: Fire/flammable resistant and impervious clothing; lab coat.[1][4]	Prevents skin contact, which may cause an allergic skin reaction.[2][4][5] Contaminated work clothing should not be allowed out of the workplace. [2][5]
Respiratory Protection	A full-face respirator or a NIOSH/MSHA or European Standard EN 149 approved respirator is required if exposure limits are exceeded or if irritation or other symptoms are experienced.[1][4]	Protects against inhalation of dust, fumes, gases, mists, and vapors.[1][2][4][5]

## Operational Plan for Handling and Disposal

This section outlines the procedural, step-by-step guidance for the safe handling and disposal of **Folic acid, methyl-**.

### Receiving and Storage

- Inspection: Upon receipt, visually inspect the container for any damage or leaks.
- Storage: Store the container in a tightly closed, dry, cool, and well-ventilated place.[2] Keep it away from incompatible materials such as strong oxidizing agents.[5] The recommended storage temperature is often -20°C for powder forms.[3]

### Handling and Use

- Engineering Controls: Handle the substance in a well-ventilated area.[2] The use of a mechanical exhaust system is required.[4] Ensure a safety shower and eye wash station are readily accessible.[3][4]
- Personal Hygiene: Avoid contact with skin, eyes, and clothing.[4] Do not eat, drink, or smoke when using this product.[3] Wash hands thoroughly after handling.[3][4]
- Safe Practices: Avoid the formation of dust and aerosols.[2][3] Use non-sparking tools to prevent fire caused by electrostatic discharge.[2]

## Spill Management

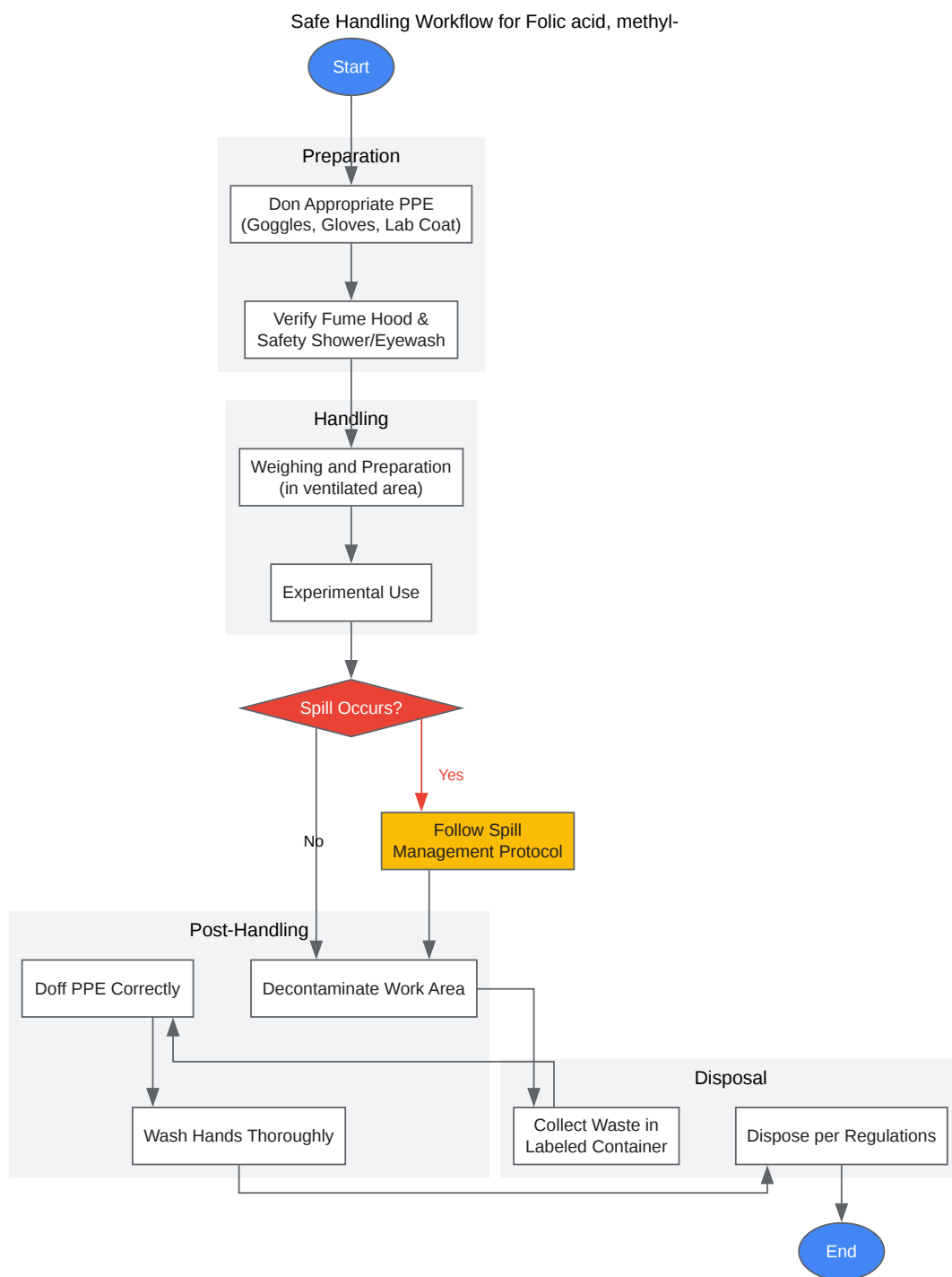
- Personal Precautions: In case of a spill, wear the prescribed personal protective equipment, including chemical impermeable gloves.[1][2]
- Containment: Prevent further leakage or spillage if it is safe to do so. Do not let the chemical enter drains.[1]
- Clean-up: Collect the spilled material and place it in a suitable, closed container for disposal. [1][2] Use spark-proof tools and explosion-proof equipment.[1][2]

## Disposal Plan

- Waste Characterization: Dispose of the substance and its container in accordance with all applicable local, state, and federal regulations.
- Disposal Method: One recommended method is to dissolve or mix the material with a combustible solvent and burn it in a chemical incinerator equipped with an afterburner and exhaust.[4]

## Visual Workflow for Safe Handling

The following diagram illustrates the key decision points and procedural flow for safely handling **Folic acid, methyl-** in a laboratory setting.



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Caption: Procedural workflow for the safe handling of **Folic acid, methyl-**.

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